

Essential Safety and Disposal Guidance for Mat2A-IN-11

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Compound of Interest

Compound Name: Mat2A-IN-11

Cat. No.: B12379512

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety, handling, and disposal information for **Mat2A-IN-11**, a selective allosteric inhibitor of methionine adenosyltransferase 2A (MAT2A). The following procedures are designed to ensure the safe use of this compound in a laboratory setting and to minimize environmental impact through proper disposal.

Immediate Safety and Handling Precautions

A specific Safety Data Sheet (SDS) for **Mat2A-IN-11** (Catalog No. HY-155148) is not readily available. Therefore, this compound should be handled with the utmost care, assuming it is a potentially hazardous substance. General laboratory safety protocols for handling new chemical entities should be strictly followed.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile).
- **Body Protection:** A lab coat must be worn. Ensure it is buttoned and sleeves are rolled down.
- **Respiratory Protection:** If handling the powder outside of a certified chemical fume hood, a respirator may be necessary.

Engineering Controls:

- All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Ensure a safety shower and eyewash station are readily accessible.

Quantitative Data

Due to the lack of a specific Safety Data Sheet, a comprehensive table of physical and chemical properties for **Mat2A-IN-11** cannot be provided. The following table includes the known inhibitory concentration and general properties typical for a research compound of this nature.

Property	Value	Notes
IC50	6.8 nM	Inhibitory concentration for MAT2A.
Appearance	Solid powder (assumed)	Based on typical product format.
Storage Temperature	Store at -20°C for long-term stability.	Based on supplier recommendations.
Solubility	Soluble in DMSO (assumed)	Common solvent for similar compounds.

Experimental Protocol: Preparation of Stock Solution

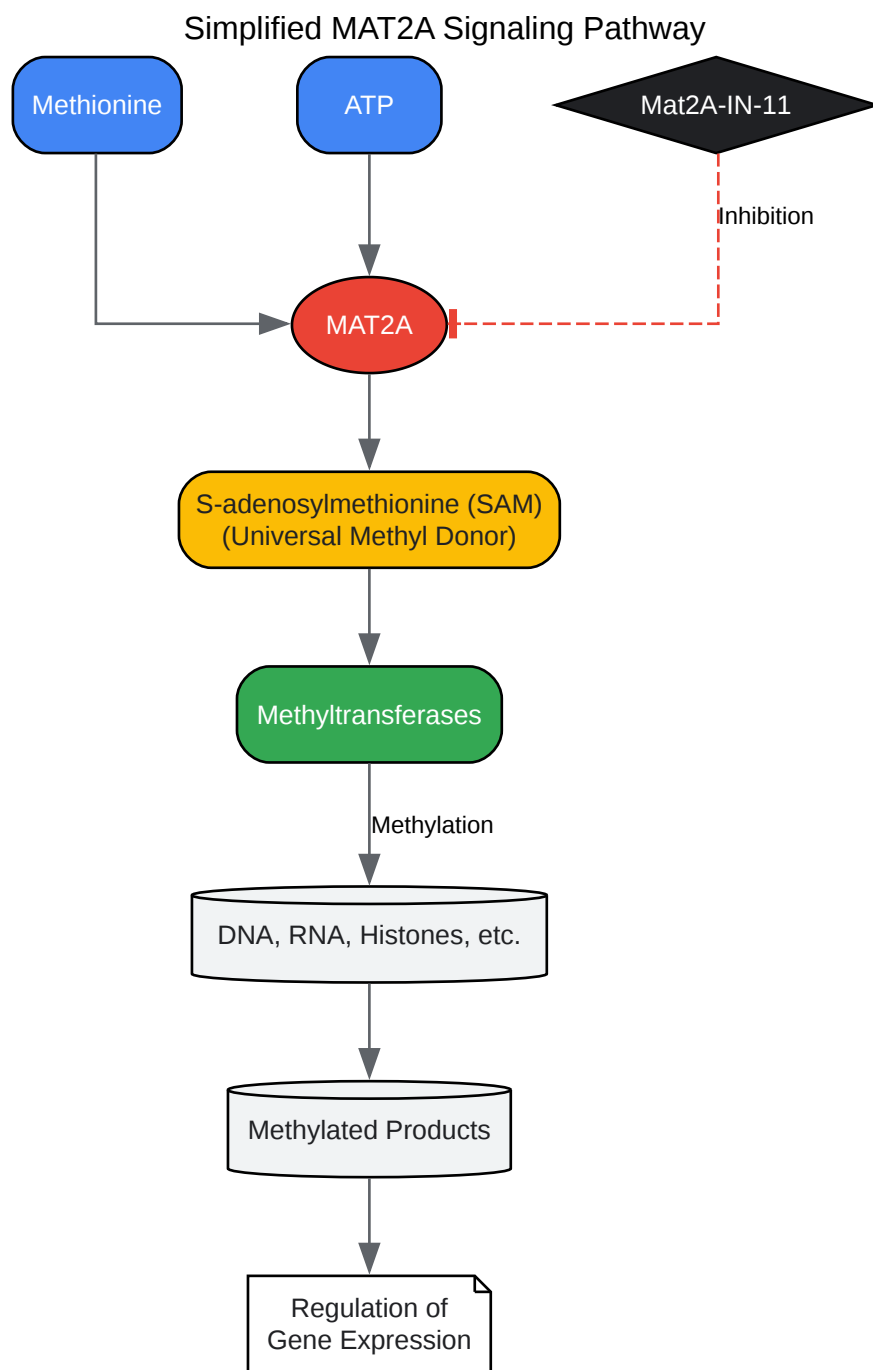
The following is a general protocol for the preparation of a stock solution from a powdered chemical compound like **Mat2A-IN-11**.

- Acclimatization: Allow the vial containing **Mat2A-IN-11** to warm to room temperature before opening to prevent condensation.

- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the powdered compound using an analytical balance.
- **Dissolution:** Add the appropriate volume of a suitable solvent (e.g., DMSO) to the powder to achieve the desired stock concentration.
- **Solubilization:** Vortex or sonicate the solution until the compound is completely dissolved.
- **Storage:** Store the stock solution in a tightly sealed vial at -20°C or -80°C, protected from light. For long-term storage, aliquoting is recommended to avoid repeated freeze-thaw cycles.

Mat2A Signaling Pathway

Methionine Adenosyltransferase 2A (MAT2A) is a key enzyme in the methionine cycle, catalyzing the synthesis of S-adenosylmethionine (SAM), the universal methyl donor for numerous cellular methylation reactions. These reactions are critical for the regulation of gene expression and other cellular processes.



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Caption: Simplified workflow of the MAT2A signaling pathway and the inhibitory action of **Mat2A-IN-11**.

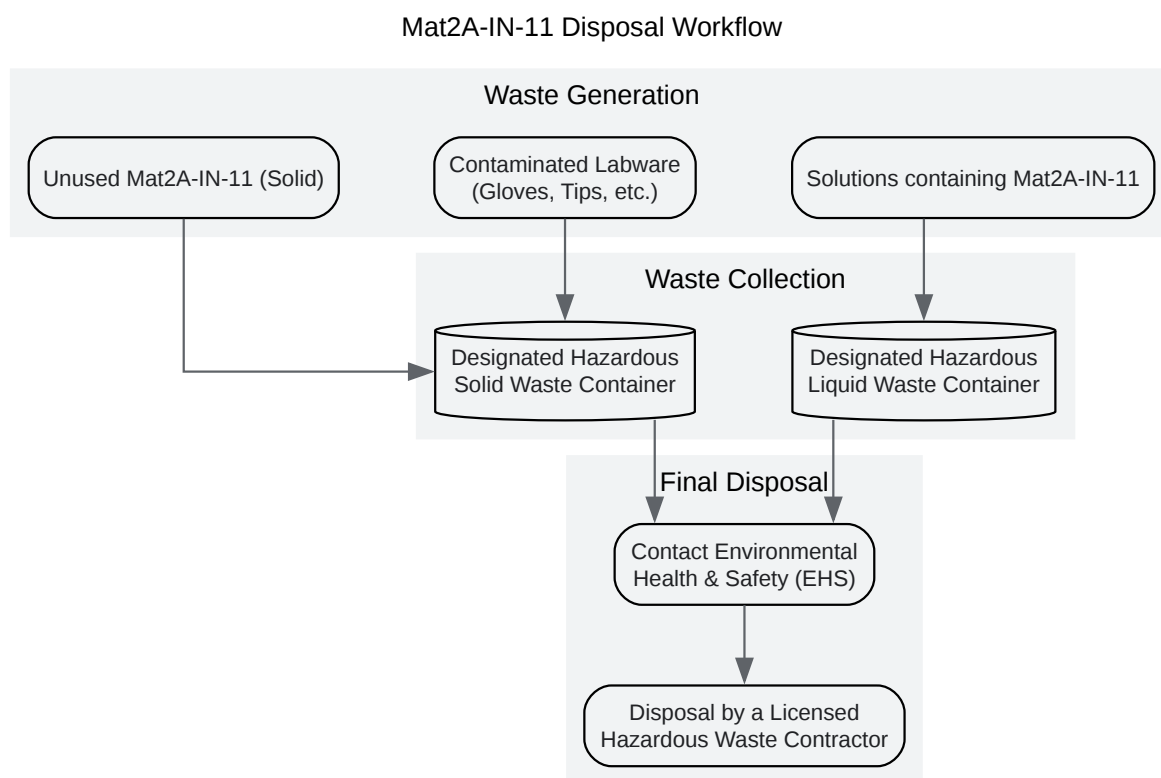
Proper Disposal Procedures

Proper disposal of **Mat2A-IN-11** and its containers is essential to ensure safety and environmental protection.

Waste Categorization:

- **Unused Compound:** The original, unused solid compound should be disposed of as hazardous chemical waste.
- **Contaminated Materials:** Any materials that have come into contact with **Mat2A-IN-11**, such as pipette tips, tubes, and gloves, should be considered contaminated and disposed of as hazardous chemical waste.
- **Solutions:** Solutions containing **Mat2A-IN-11** should be collected in a designated, labeled hazardous waste container.

Disposal Workflow:



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Caption: Step-by-step workflow for the proper disposal of **Mat2A-IN-11** waste.

Disposal Steps:

- Segregation: Do not mix **Mat2A-IN-11** waste with other waste streams. Keep solid and liquid waste in separate, clearly labeled containers.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Mat2A-IN-11**".
- Storage: Store waste containers in a designated, secure area, away from incompatible materials.
- Consult Institutional Guidelines: Follow all local, state, and federal regulations, as well as your institution's specific guidelines for hazardous waste disposal.
- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department for guidance and to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of this chemical down the drain or in the regular trash.
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